

commercial availability of 1,3,6-Trichloroisoquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3,6-Trichloroisoquinoline

Cat. No.: B1394205

[Get Quote](#)

An In-depth Technical Guide to **1,3,6-Trichloroisoquinoline**: Commercial Availability, Synthesis, and Applications

Authored by: Gemini, Senior Application Scientist

Date: December 31, 2025

Abstract

This technical guide provides a comprehensive overview of **1,3,6-trichloroisoquinoline**, a halogenated heterocyclic compound with significant potential for applications in medicinal chemistry and materials science. The document details its commercial availability, outlines a plausible synthetic pathway, summarizes its physicochemical properties, and discusses its prospective utility for researchers, scientists, and drug development professionals. The content is structured to deliver both foundational knowledge and actionable insights for laboratory applications.

Introduction

1,3,6-Trichloroisoquinoline is a substituted isoquinoline, a class of heterocyclic aromatic compounds that form the core structure of numerous natural products and synthetic molecules with diverse biological activities. The presence of three chlorine atoms on the isoquinoline scaffold imparts unique electronic and steric properties, making it a valuable building block for the synthesis of more complex molecular architectures. The chloro-substituents can serve as reactive handles for a variety of chemical transformations, including nucleophilic aromatic

substitution and metal-catalyzed cross-coupling reactions. This guide aims to be a critical resource for researchers looking to procure or synthesize **1,3,6-trichloroisoquinoline** for their research and development endeavors.

Commercial Availability

1,3,6-Trichloroisoquinoline is available from several chemical suppliers, although its availability may be subject to stock limitations and lead times. Researchers are advised to contact suppliers directly for the most current information on pricing and availability. It is important to note that some suppliers may offer this compound on a make-to-order basis through their custom synthesis services.

Supplier	CAS Number	Purity	Notes
Sigma-Aldrich	1053658-49-3	97%	This product is listed as discontinued, but historical data is available.
Biosynth	1053658-49-3	Not specified	Available for purchase online, with a typical lead time of 3-4 weeks for a 2.5 g pack. [1]
ChemScene	1053658-49-3	Not specified	Listed as a building block for chemical synthesis. [2]
Cenmed Enterprises	1053658-49-3	97%	Available for purchase, with detailed hazard and precautionary statements provided. [3]
ChemicalBook	1053658-49-3	Not specified	Lists multiple global suppliers for this compound. [4]

Synthesis of 1,3,6-Trichloroisoquinoline

While a direct, peer-reviewed synthesis for **1,3,6-trichloroisoquinoline** is not readily found in the literature, a plausible synthetic route can be proposed based on established methods for isoquinoline synthesis, such as the Bischler-Napieralski reaction, followed by chlorination.^{[5][6]} The following represents a hypothetical, yet chemically sound, multi-step synthesis.

Proposed Synthetic Workflow

The proposed synthesis begins with a commercially available dichlorinated phenethylamine derivative, which undergoes formylation and subsequent cyclization to form a dihydroisoquinoline. Aromatization followed by chlorination yields the final product.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for **1,3,6-trichloroisoquinoline**.

Hypothetical Experimental Protocol

Step 1: Formylation of 2-(3,5-Dichlorophenyl)ethanamine

- In a round-bottom flask, dissolve 2-(3,5-dichlorophenyl)ethanamine in an excess of ethyl formate.
- Heat the mixture to reflux and monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Remove the excess ethyl formate under reduced pressure to yield the crude N-[2-(3,5-dichlorophenyl)ethyl]formamide.

Step 2: Bischler-Napieralski Cyclization

- To the crude formamide from the previous step, add a dehydrating and cyclizing agent such as phosphorus oxychloride (POCl₃) portion-wise at a controlled temperature (typically 0-

10°C).[5]

- After the addition, heat the reaction mixture to reflux to drive the cyclization.
- Quench the reaction by carefully adding it to ice water and basify with a suitable base (e.g., NaOH) to precipitate the crude 6,8-dichloro-3,4-dihydroisoquinoline.

Step 3: Aromatization and Chlorination

- The crude dihydroisoquinoline can be aromatized through various methods, such as oxidation.
- The subsequent chlorination to introduce the chloro groups at the 1 and 3 positions can be achieved using a chlorinating agent like phosphorus oxychloride (POCl₃), potentially at elevated temperatures.[7]
- The final product, **1,3,6-trichloroisoquinoline**, would be purified using standard techniques such as recrystallization or column chromatography.

Physicochemical and Spectroscopic Properties

The following properties for **1,3,6-trichloroisoquinoline** have been reported by various suppliers.

Property	Value	Source
Molecular Formula	C ₉ H ₄ Cl ₃ N	[1][2][3]
Molecular Weight	232.49 g/mol	[1]
Appearance	White to off-white solid	[4]
Melting Point	125-129 °C	[4]
Boiling Point	362.6±37.0 °C (Predicted)	[4]
Density	1.523±0.06 g/cm ³ (Predicted)	[4]
CAS Number	1053658-49-3	[1][2][3][4]

While detailed, publicly available spectroscopic data such as ^1H NMR, ^{13}C NMR, and mass spectrometry for **1,3,6-trichloroisoquinoline** is limited, predictions can be made based on its structure and data from analogous compounds.^{[8][9]}

Applications in Research and Drug Development

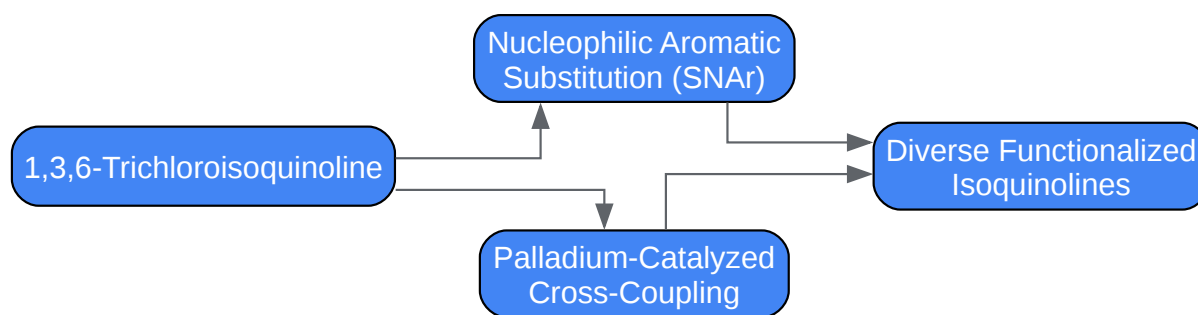
The **1,3,6-trichloroisoquinoline** scaffold is a promising starting point for the synthesis of novel compounds in drug discovery and materials science.

Medicinal Chemistry

The isoquinoline core is a well-established "privileged scaffold" in medicinal chemistry, appearing in a wide range of biologically active molecules.^[10] The chloro-substituents on **1,3,6-trichloroisoquinoline** can be strategically modified to explore the chemical space around this core.

- **Nucleophilic Aromatic Substitution (S_NAr):** The chlorine atoms, particularly at the 1 and 3 positions, are susceptible to displacement by various nucleophiles (e.g., amines, alcohols, thiols), allowing for the introduction of diverse functional groups.
- **Palladium-Catalyzed Cross-Coupling:** Reactions such as Suzuki and Buchwald-Hartwig couplings can be employed to form new carbon-carbon and carbon-nitrogen bonds, respectively.
- **Potential Therapeutic Targets:** Substituted isoquinolines have shown activity as anticancer agents, kinase inhibitors, and antimicrobial agents.^{[11][12]} The 1,3,6-trichloro-substituted core provides a unique template for developing novel inhibitors for various biological targets.

Workflow for Derivatization



[Click to download full resolution via product page](#)

Caption: General workflow for the functionalization of **1,3,6-trichloroisoquinoline**.

Safety Information

Based on the information provided by suppliers, **1,3,6-trichloroisoquinoline** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Pictograms: Skull and crossbones, Corrosion.
- Signal Word: Danger.
- Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation), H413 (May cause long lasting harmful effects to aquatic life).[3]
- Precautionary Statements: P261, P280, P301 + P310, P305 + P351 + P338.
- Personal Protective Equipment (PPE): Eyeshields, faceshields, gloves, and a suitable respirator are recommended.

Conclusion

1,3,6-Trichloroisoquinoline is a commercially available, albeit sometimes limited, chemical building block with significant potential for synthetic and medicinal chemistry. While a definitive published synthesis is not readily available, a plausible synthetic route can be devised from common starting materials. Its tri-chlorinated isoquinoline structure offers multiple points for

chemical modification, making it an attractive scaffold for the development of novel compounds with potential therapeutic applications. Researchers should exercise appropriate caution when handling this compound due to its hazardous nature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3,6-Trichloroisoquinoline | 1053658-49-3 | DSB65849 [biosynth.com]
- 2. chemscene.com [chemscene.com]
- 3. cenmed.com [cenmed.com]
- 4. 1053658-49-3 CAS MSDS (1,3,6-Trichloroisoquinoline) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. Isoquinoline synthesis [organic-chemistry.org]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. Design, Synthesis, in vitro and in silico Characterization of 2-Quinolone-L-alaninate-1,2,3-triazoles as Antimicrobial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [commercial availability of 1,3,6-Trichloroisoquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1394205#commercial-availability-of-1-3-6-trichloroisoquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com